

how to prepare a stock solution of (rac)-AG-205

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Compound of Interest

Compound Name: (rac)-AG-205

Cat. No.: B1665634

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An essential procedure in utilizing **(rac)-AG-205** for research is the accurate preparation of a stock solution. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals to ensure the consistent and effective use of this potent progesterone receptor membrane component 1 (Pgrmc1) inhibitor.

Introduction

(rac)-AG-205 is a small molecule inhibitor of the progesterone receptor membrane component 1 (Pgrmc1).^{[1][2][3]} It is a valuable tool in studying sterol synthesis and neuronal resistance to hypoxia-ischemia by preventing NF-kB signaling and activating the BDNF/PI3K/AKT pathway.^[1] Proper preparation of a stock solution is the first critical step for in vitro and in vivo experiments. This protocol outlines the necessary steps to prepare a stock solution of **(rac)-AG-205** with a focus on accuracy, safety, and stability.

Physicochemical Properties

A summary of the key physicochemical properties of **(rac)-AG-205** is provided in the table below. This information is crucial for accurate calculations and handling of the compound.

Property	Value	Source
Molecular Formula	C22H23ClN6OS	[1][2]
Molecular Weight	454.98 g/mol	[1][2][4]
Appearance	Solid	[1]
Solubility	Soluble in DMSO up to 50 mM	
CAS Number	442656-02-2	[1][2]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **(rac)-AG-205** in dimethyl sulfoxide (DMSO).

Materials

- **(rac)-AG-205** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure

- Determine the required mass of **(rac)-AG-205**:
 - Use the following formula to calculate the mass of **(rac)-AG-205** needed to prepare the desired volume of a 10 mM stock solution: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times$

454.98 (g/mol) / 1000

- For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution, the calculation would be: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 454.98 \text{ g/mol} / 1000 = 4.55 \text{ mg}$
- Weighing **(rac)-AG-205**:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out the calculated mass of **(rac)-AG-205** powder and add it to the tube.
- Dissolving the compound:
 - Add the desired volume of DMSO to the tube containing the **(rac)-AG-205** powder. For the example above, add 1 mL of DMSO.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (25-30°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Store the stock solution in small aliquots to avoid repeated freeze-thaw cycles.
 - For short-term storage (up to 1 month), store at -20°C.[\[1\]](#)
 - For long-term storage (up to 6 months), store at -80°C.[\[1\]](#)
 - The solid powder can be stored at -20°C for up to 3 years.[\[1\]](#)

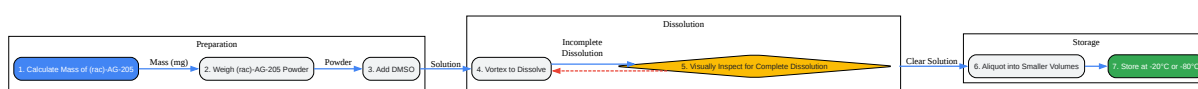
Safety Precautions

- **(rac)-AG-205** is a bioactive molecule. Handle with care and use appropriate personal protective equipment.
- Work in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of the powder and contact with skin and eyes.

- Consult the Safety Data Sheet (SDS) for complete safety information.

Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **(rac)-AG-205** stock solution.



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